

6-Chloro-5-nitronicotinoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 6-Chloro-5-nitronicotinoyl chloride

Cat. No.: B3254503

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Technical Guide: 6-Chloro-5-nitronicotinoyl chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Chloro-5-nitronicotinoyl chloride is a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. Its structure, featuring a pyridine ring substituted with a chloro group, a nitro group, and an acyl chloride functional group, makes it a versatile intermediate for the synthesis of a wide range of more complex molecules, including potential therapeutic agents. The reactivity of the acyl chloride group allows for facile derivatization through reactions with nucleophiles such as amines, alcohols, and thiols, enabling the construction of diverse molecular scaffolds. This guide provides a comprehensive overview of the chemical properties, synthesis, and handling of **6-Chloro-5-nitronicotinoyl chloride**.

Chemical and Physical Properties

The fundamental properties of **6-Chloro-5-nitronicotinoyl chloride** are summarized below. It is important to note that while the molecular formula and weight are well-established, some physical properties are computationally predicted due to the compound's likely nature as a reactive intermediate that is often generated and used in situ.

Property	Value	Source
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂ O ₃	[1]
Molecular Weight	220.99 g/mol	[1]
IUPAC Name	6-chloro-5-nitropyridine-3-carbonyl chloride	[1]
CAS Number	23945-84-8	[1]
Computed XLogP3	2.2	[1]
Computed Topological Polar Surface Area	75.8 Å ²	[1]
Exact Mass	219.9442473 Da	[1]

Synthesis of 6-Chloro-5-nitronicotinoyl chloride

The primary route for the synthesis of **6-Chloro-5-nitronicotinoyl chloride** is the chlorination of its corresponding carboxylic acid, 6-chloro-5-nitronicotinic acid. This is a standard chemical transformation for the preparation of acyl chlorides.

Experimental Protocol

Objective: To synthesize **6-Chloro-5-nitronicotinoyl chloride** from 6-chloro-5-nitronicotinic acid.

Materials:

- 6-chloro-5-nitronicotinic acid
- Thionyl chloride (SOCl₂)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Anhydrous toluene (or another inert solvent such as dichloromethane)
- Rotary evaporator

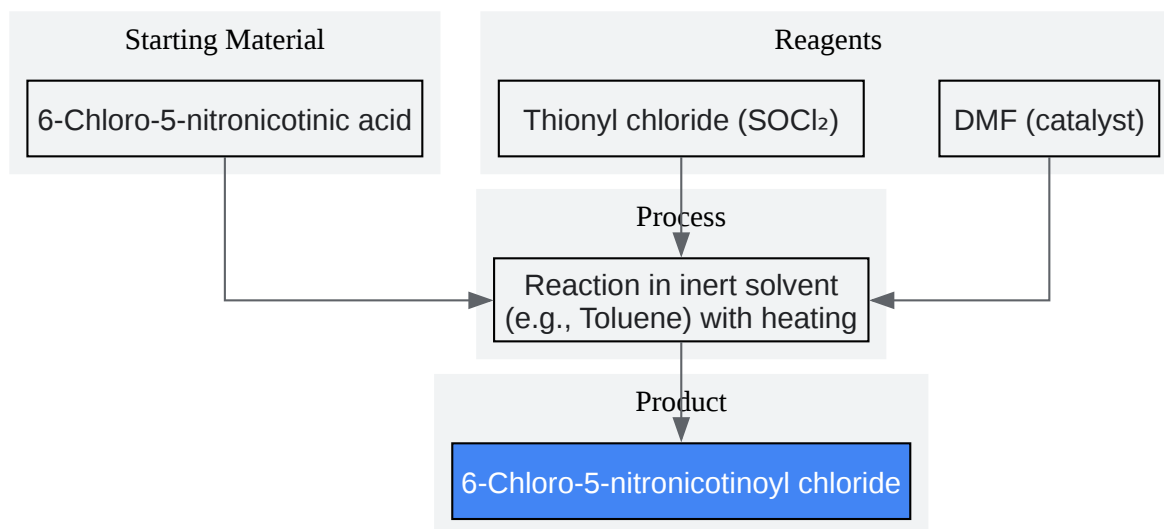
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and an inlet for an inert gas, add 6-chloro-5-nitronicotinic acid.
- **Solvent Addition:** Add anhydrous toluene to the flask to create a suspension.
- **Addition of Thionyl Chloride:** Under a gentle flow of inert gas, slowly add an excess of thionyl chloride (typically 2-5 equivalents) to the suspension. The addition should be performed at room temperature.
- **Catalyst Addition:** Add a catalytic amount of N,N-dimethylformamide (a few drops) to the reaction mixture.
- **Reaction:** Heat the reaction mixture to reflux. The progress of the reaction can be monitored by observing the cessation of gas evolution (HCl and SO₂). The reaction is typically complete within a few hours.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride and the solvent by distillation, followed by evaporation under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude **6-Chloro-5-nitronicotinoyl chloride** can often be used in the next synthetic step without further purification. If a high purity is required, vacuum distillation can be attempted, although care must be taken due to the potential for thermal decomposition.

Synthetic Workflow Diagram

The following diagram illustrates the synthesis of **6-Chloro-5-nitronicotinoyl chloride** from 6-chloro-5-nitronicotinic acid.



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Caption: Synthesis of **6-Chloro-5-nitronicotinoyl chloride**.

Applications in Drug Development

6-Chloro-5-nitronicotinoyl chloride serves as a key building block in the synthesis of various biologically active molecules. Its utility is demonstrated in the preparation of derivatives that have been investigated for a range of therapeutic applications. For instance, the related compound, methyl 6-chloro-5-nitronicotinate, is an important intermediate in the synthesis of various pharmaceuticals. The acyl chloride functionality allows for the facile introduction of the 6-chloro-5-nitronicotinoyl moiety into larger molecules, enabling the exploration of structure-activity relationships in drug discovery programs.

Safety and Handling

Acyl chlorides, including **6-Chloro-5-nitronicotinoyl chloride**, are reactive compounds and should be handled with appropriate safety precautions. They are typically sensitive to moisture and will hydrolyze to the corresponding carboxylic acid. Therefore, all reactions and handling should be performed under anhydrous conditions and preferably under an inert atmosphere.

Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

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References

- 1. 6-Chloro-5-nitronicotinoyl chloride | C₆H₂Cl₂N₂O₃ | CID 11368019 - PubChem [pubchem.ncbi.nlm.nih.gov]
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